

Technical Support Center: 1,3-Dimesitylimidazolium Chloride (IMes·HCl)

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Compound of Interest

Compound Name: 1,3-Dimesitylimidazolium chloride

Cat. No.: B136462

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Welcome to the technical support center for **1,3-Dimesitylimidazolium chloride** (IMes·HCl). This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting assistance and frequently asked questions (FAQs) regarding the handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **1,3-Dimesitylimidazolium chloride**?

A1: **1,3-Dimesitylimidazolium chloride**, commonly abbreviated as IMes·HCl, is a white to off-white crystalline solid.^[1] It is an imidazolium salt that serves as a stable, air-stable precursor to the N-heterocyclic carbene (NHC) ligand, 1,3-dimesitylimidazol-2-ylidene (IMes).^{[1][2][3]} The bulky mesityl groups (2,4,6-trimethylphenyl) on the nitrogen atoms provide steric hindrance and electronic stabilization to the resulting carbene, making it a highly effective ligand in organometallic catalysis.^{[2][3]}

Q2: What are the primary applications of **1,3-Dimesitylimidazolium chloride**?

A2: IMes·HCl is predominantly used as a precursor for the IMes ligand in various metal-catalyzed cross-coupling reactions.^[4] It is particularly effective in reactions involving challenging substrates where traditional phosphine ligands may fail.^[2] Notable applications include its use in palladium-catalyzed Suzuki-Miyaura and Kumada cross-coupling reactions.^[4]^[5] The resulting IMes ligand is a key component in commercially successful catalysts like the Grubbs' second and third-generation catalysts for olefin metathesis.^{[1][3]}

Q3: What are the main safety hazards associated with **1,3-Dimesitylimidazolium chloride**?

A3: **1,3-Dimesitylimidazolium chloride** is considered hazardous. It can cause skin and serious eye irritation.[1][3][6] It may also cause respiratory irritation.[1][3][7] It is crucial to handle this compound in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1][3][8] Avoid breathing in the dust.[1]

Q4: How should I store **1,3-Dimesitylimidazolium chloride**?

A4: Store the compound in a dry, cool, and well-ventilated place.[1][8] The container should be kept tightly closed.[1][8] For long-term stability, it is recommended to store it under an inert atmosphere, such as nitrogen or argon, at 2–8 °C.[4][7] It is incompatible with strong oxidizing agents.[1][8]

Troubleshooting Guide

Problem 1: Poor solubility of **1,3-Dimesitylimidazolium chloride** in my reaction solvent.

- Question: I am having trouble dissolving IMes·HCl in my reaction solvent. What can I do?
- Answer: **1,3-Dimesitylimidazolium chloride** is slightly soluble in water and soluble in methanol.[1] Its solubility in other organic solvents can vary. For reactions requiring the in-situ generation of the carbene, it is often used as a suspension in anhydrous solvents like tetrahydrofuran (THF) or toluene.[1] The subsequent addition of a base will consume the salt as the carbene is formed. If solubility remains an issue, consider using a more polar aprotic solvent in which imidazolium salts generally have better solubility, provided it is compatible with your reaction chemistry.

Problem 2: Low or no catalytic activity in my cross-coupling reaction.

- Question: I am not observing the expected catalytic activity when using IMes·HCl as a ligand precursor. What are the possible reasons?
- Answer: Several factors can contribute to low catalytic activity:

- Incomplete carbene formation: The deprotonation of IMes·HCl to form the active IMes carbene is a critical step.^[2] Ensure you are using a sufficiently strong base (e.g., potassium tert-butoxide, sodium hydride) and anhydrous conditions.^[1] The presence of moisture can quench the base and inhibit carbene formation.
- Oxygen sensitivity: While IMes·HCl is air-stable, the generated IMes carbene and many organometallic catalysts are sensitive to oxygen.^[1] It is crucial to perform the reaction under an inert atmosphere (e.g., argon or nitrogen).
- Base incompatibility: The choice of base can be critical. Some bases may have poor solubility or may react with your starting materials or catalyst.
- Impure starting materials: Ensure that your IMes·HCl, solvent, and other reagents are of high purity. Impurities can poison the catalyst.

Problem 3: Difficulty in generating the N-heterocyclic carbene (IMes).

- Question: I am following a literature procedure for the in-situ generation of the IMes carbene from IMes·HCl, but the reaction is not proceeding as expected. What should I check?
- Answer:
 - Inert Atmosphere: The deprotonation to form the free carbene must be carried out under strictly inert conditions (argon or nitrogen) using a flame-dried Schlenk flask.^[1]
 - Anhydrous Solvent: The solvent (e.g., THF) must be anhydrous.^[1] Traces of water will react with the strong base.
 - Base Quality and Stoichiometry: Use a fresh, high-quality strong base. The stoichiometry of the base is also important; typically, a slight excess is used.
 - Temperature Control: The addition of the strong base is often performed at a low temperature (e.g., 0 °C) to control the reaction rate and prevent side reactions.^[1] The reaction is then allowed to warm to room temperature.^[3]

Quantitative Data

The following table summarizes key physicochemical properties of **1,3-Dimesitylimidazolium chloride**.

Property	Value	References
Molecular Formula	C ₂₁ H ₂₅ ClN ₂	[1]
Molecular Weight	340.89 g/mol	[1]
Appearance	White to off-white powder/crystal	[1]
Melting Point	>300 °C	[1][7]
Water Solubility	Slightly soluble	[1][2]
Organic Solvent Solubility	Soluble in methanol; used as a suspension in THF and toluene.	[1]

Experimental Protocols

Protocol 1: Synthesis of **1,3-Dimesitylimidazolium Chloride** (IMes·HCl)

This two-step protocol is a common method for the synthesis of IMes·HCl.[1][9]

Step 1: Synthesis of 1,4-Bis(2,4,6-trimethylphenyl)-1,4-diazabuta-1,3-diene (a diimine)

- In a round-bottom flask, dissolve 2,4,6-trimethylaniline in methanol.
- Add a 40% aqueous solution of glyoxal and a catalytic amount of formic acid to the solution.
[1]
- Stir the mixture at room temperature for approximately 3 hours.
- Collect the resulting yellow precipitate by filtration, wash it with cold methanol, and dry it in vacuo.[1]

Step 2: Cyclization to form **1,3-Dimesitylimidazolium Chloride**

- Suspend the diimine from Step 1 and paraformaldehyde in ethyl acetate.
- Heat the mixture to 70 °C.[1]
- Add a solution of HCl (e.g., 4N in dioxane) to the mixture.
- Continue stirring at 70 °C for 2 hours.
- Cool the reaction mixture in an ice bath to facilitate the precipitation of the product.[1]
- Filter the cold suspension and wash the white precipitate with ethyl acetate and then diethyl ether.
- Dry the solid to yield pure **1,3-Dimesitylimidazolium chloride** as a white microcrystalline powder.[3]

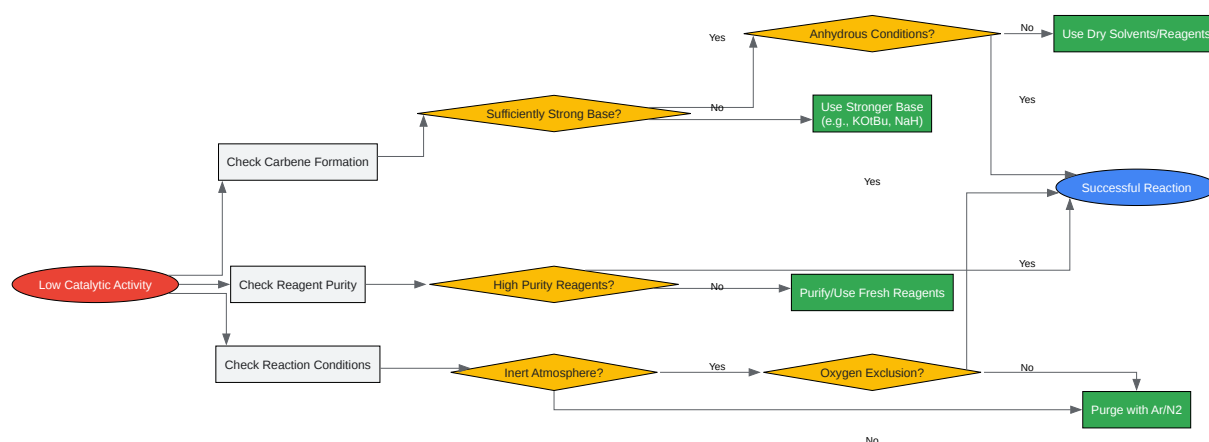
Protocol 2: In-situ Generation of the IMes Carbene and Use in a Suzuki-Miyaura Cross-Coupling Reaction

This protocol describes the in-situ generation of a palladium-IMes catalyst for a Suzuki-Miyaura cross-coupling reaction.[5]

- To a dry Schlenk flask under an inert atmosphere (argon or nitrogen), add the palladium source (e.g., $\text{Pd}_2(\text{dba})_3$), **1,3-Dimesitylimidazolium chloride**, and the base (e.g., Cs_2CO_3).
- Add the aryl halide (e.g., aryl chloride) and the arylboronic acid.
- Add an anhydrous solvent (e.g., dioxane).
- Seal the flask and heat the reaction mixture to 80-100 °C with vigorous stirring.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction mixture to room temperature for work-up and purification.

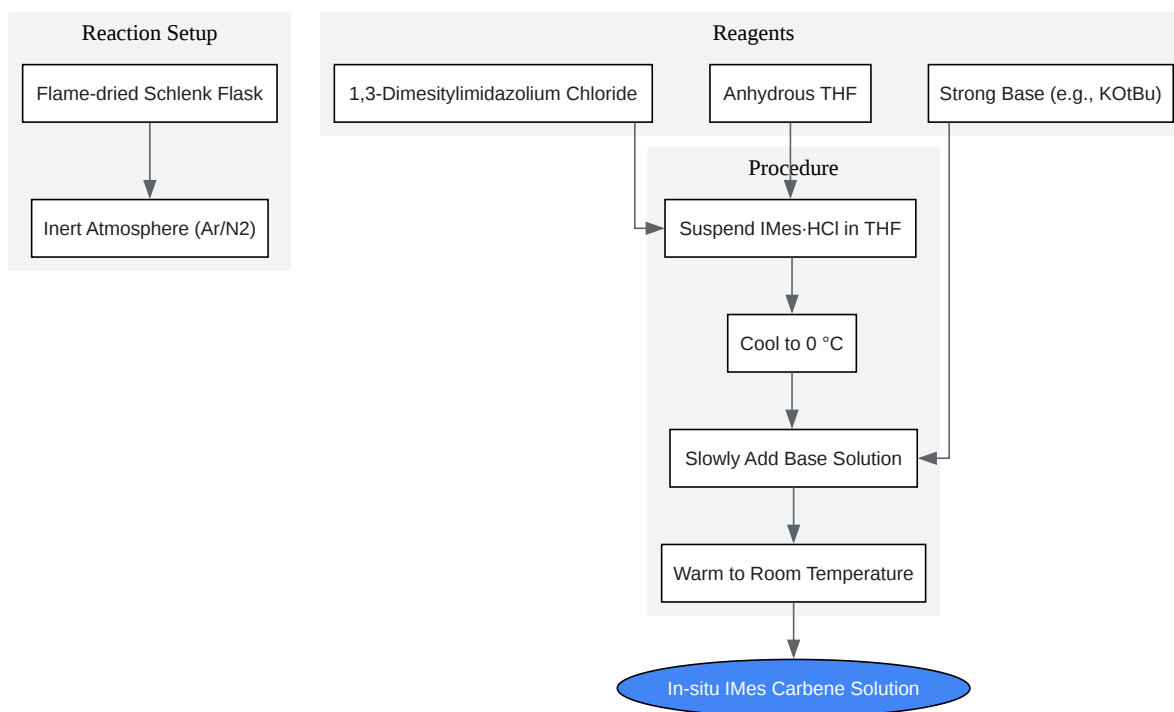
Visualizations

The following diagrams illustrate key workflows and concepts related to the handling and application of **1,3-Dimesitylimidazolium chloride**.



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Caption: Troubleshooting workflow for low catalytic activity.



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Caption: Workflow for the in-situ generation of the IMes carbene.

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References

- 1. benchchem.com [benchchem.com]
- 2. 1,3-Dimesitylimidazolium chloride | 141556-45-8 | Benchchem [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. 1,3-Bis(2,4,6-trimethylphenyl)imidazolium chloride | 141556-45-8 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. 1,3-Bis(2,4,6-trimethylphenyl)imidazolium chloride | 141556-45-8 [amp.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. US7109348B1 - Synthesis of 1,3 distributed imidazolium salts - Google Patents [patents.google.com]
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